

Fexofenadine-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fexofenadine-d10

Cat. No.: B15143474

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies for **Fexofenadine-d10**. This deuterated analog of the widely used second-generation antihistamine, Fexofenadine, serves as a critical internal standard for its quantification in complex biological matrices.

Chemical Structure and Properties

Fexofenadine-d10 is a deuterated form of Fexofenadine where ten hydrogen atoms on the two phenyl rings of the diphenylmethyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based bioanalytical assays.

Chemical Structure:

- Chemical Name: 4-[1-Hydroxy-4-[4-(hydroxydiphenyl-d10-methyl)-1-piperidinyl]butyl]-alpha,alpha-dimethylbenzeneacetic acid hydrochloride
- Synonyms: Carboxyterfenadine-d10 Hydrochloride, Terfenadinecarboxylate-d10 Hydrochloride

The molecular structure of **Fexofenadine-d10** hydrochloride is depicted below:

(Image of the chemical structure of **Fexofenadine-d10** hydrochloride would be placed here in a real document)

Physicochemical Properties:

A summary of the key physicochemical properties of **Fexofenadine-d10** and its non-deuterated counterpart, Fexofenadine, is presented in the tables below. It is important to note that specific experimental data for some properties of **Fexofenadine-d10**, such as melting point and pKa, are not readily available in the public domain. In such cases, the data for the non-deuterated form is provided as a close approximation.

Table 1: General Properties of **Fexofenadine-d10**

Property	Value
Molecular Formula	C ₃₂ H ₂₉ D ₁₀ NO ₄ (Free Base)[1][2][3]
C ₃₂ H ₃₀ D ₁₀ ClNO ₄ (Hydrochloride Salt)[4]	
Molecular Weight	511.73 g/mol (Free Base)[1][2]
548.18 g/mol (Hydrochloride Salt)[4]	
CAS Number	1215900-18-7 (Free Base)[1][5][6]
1215821-44-5 (Hydrochloride Salt)[4]	

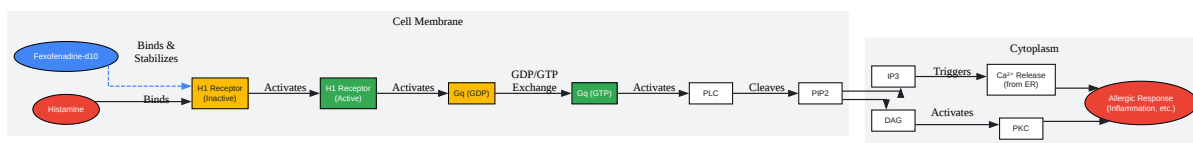
Table 2: Physical and Chemical Properties

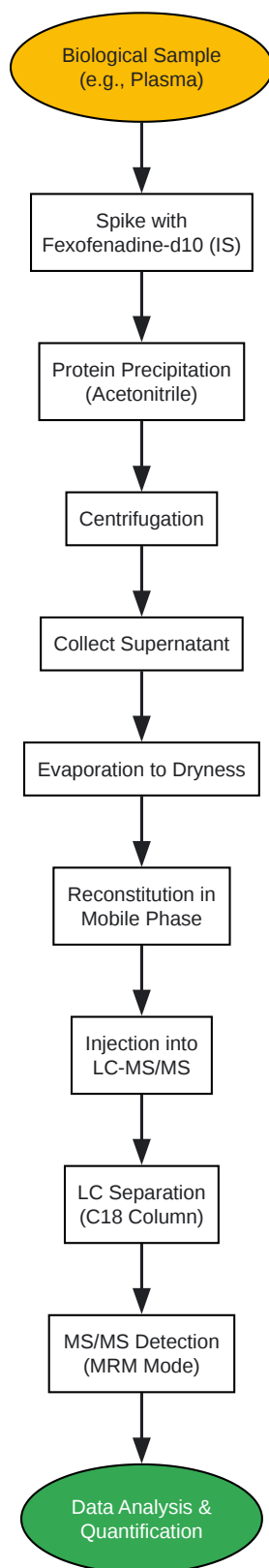
Property	Fexofenadine-d10	Fexofenadine
Melting Point (°C)	Data not available	195-197[7]
pKa (Strongest Acidic)	Data not available	4.25
pKa (Strongest Basic)	Data not available	9.53
Solubility	Slightly soluble in methanol	Freely soluble in methanol and ethanol, slightly soluble in chloroform and water, and insoluble in hexane.
10 mM in DMSO		

Mechanism of Action: Histamine H1 Receptor Antagonism

Fexofenadine, and by extension its deuterated analog, is a selective peripheral H1-receptor antagonist.[8] It functions by competing with histamine for binding to H1 receptors on effector cells in the gastrointestinal tract, blood vessels, and respiratory tract. This action blocks the downstream signaling cascade initiated by histamine, thereby alleviating the symptoms of allergic reactions.

The signaling pathway of the Histamine H1 receptor is a G-protein coupled receptor (GPCR) pathway. Upon histamine binding, the receptor activates the Gq alpha subunit, which in turn stimulates phospholipase C (PLC). PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). These signaling events ultimately lead to the physiological responses associated with allergy and inflammation. Fexofenadine acts as an inverse agonist, stabilizing the inactive conformation of the H1 receptor and preventing this cascade.





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